

# Cyclopropane-D6: Technical Guide to Stability, Storage, and Handling

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## Compound of Interest

Compound Name: Cyclopropane-D6

CAS No.: 2207-64-9

Cat. No.: B3044124

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## Executive Summary

### Cyclopropane-D6 (

, CAS: 2207-64-9) is the fully deuterated isotopologue of cyclopropane.[1] It serves as a critical reagent in mechanistic studies (kinetic isotope effects), a metabolic blocking group in deuterated drug development, and a specialized NMR standard.[1]

While chemically robust under ambient conditions,

presents unique handling challenges due to its physical state (gas at room temperature), high flammability, and the economic necessity of preventing isotopic dilution.[1] This guide outlines the physicochemical profile, stability mechanisms, and rigorous protocols for the storage and transfer of **Cyclopropane-D6**, ensuring both safety and isotopic integrity.

## Physicochemical & Isotopic Profile

**Cyclopropane-D6** shares the high ring strain of its protio-analog (~27.5 kcal/mol) but exhibits subtle physical differences due to the deuterium isotope effect.[1]

Table 1: Comparative Properties of Protio- and Deutero-Cyclopropane

Property	Cyclopropane ( )	Cyclopropane-D6 ( )	Technical Note
Molecular Weight	42.08 g/mol	48.12 g/mol	+14.3% mass increase affects diffusion rates.[1]
Boiling Point (1 atm)	-32.9 °C	~ -33.0 °C	Inverse isotope effects in hydrocarbons are often negligible; treat as identical.[1]
Melting Point	-128 °C	-128 °C	
Density (Gas)	1.88 g/L (0°C)	2.15 g/L (0°C)	D6 gas is significantly heavier than air.[1]
Isotopic Enrichment	N/A	Typically 98 atom % D	Critical parameter for NMR/MS applications. [1]
Ring Strain	27.5 kcal/mol	~27.5 kcal/mol	High reactivity toward electrophiles/radicals. [1]

## Stability Dynamics

The stability of

is governed by three distinct vectors: Thermal, Chemical, and Isotopic.[1]

### Thermal Stability (Isomerization)

**Cyclopropane-D6** is kinetically stable at room temperature despite its thermodynamic instability.[1] The activation energy (

) for the unimolecular isomerization to propene-d6 is high (~65 kcal/mol).[1]

- Safe Zone:

.<sup>[1]</sup><sup>[2]</sup> No detectable isomerization occurs during standard storage.<sup>[1]</sup>

- Danger Zone:

.<sup>[1]</sup> Rapid thermal rearrangement to propene-d6 occurs.<sup>[1]</sup>

## Isotopic Stability (H/D Exchange)

The primary quality risk is back-exchange (D

H), where deuterium is replaced by protium from environmental moisture or solvents.<sup>[1]</sup>

- Mechanism: Cyclopropyl C-D bonds have high s-character (

hybridization) and are relatively acidic (

).<sup>[1]</sup>

- Risk Factors:

- Protic Solvents: Exposure to

, MeOH, or acids.<sup>[1]</sup>

- Transition Metals: Ir, Pt, or Pd catalysts can facilitate C-H activation and rapid scrambling.

<sup>[1]</sup>

- Strong Bases: Amide or alkoxide bases can deprotonate the ring, leading to exchange.<sup>[1]</sup>

## Chemical Stability

The molecule is inert to oxidation by air at room temperature.<sup>[1]</sup> However, it is incompatible with strong oxidizing agents (e.g., liquid oxygen, chlorine) due to explosion hazards.<sup>[1]</sup>

## Storage Architecture

Proper storage depends on the quantity and vessel type.<sup>[1]</sup>

## Vessel Specifications

- Lecture Bottles (Pressurized):
  - Usage: Large quantities (>5 L gas).[1]
  - Condition: Stored at ambient temperature (or cool room).[1]
  - Valve: CGA 170 or similar.[1][3] Always use a check valve to prevent backflow of reaction mixtures into the cylinder.[1]
- Break-Seal Glass Ampoules:
  - Usage: Small quantities (0.1 L - 1.0 L gas).[1]
  - Condition: Often packaged under partial vacuum (sub-atmospheric pressure).[1]
  - Critical Note: Do not attempt to open these with a file or score-and-snap method. You must use a vacuum line with a magnetic breaker (see Section 5).[1]

## Environmental Controls

- Temperature: Store below 50°C. Cool, well-ventilated area.
- Light: No specific photosensitivity, but amber glass is preferred to prevent degradation of labels or secondary packaging.[1]
- Security: Cylinders must be chained vertically. Ampoules should be stored in padded secondary containment to prevent mechanical breakage.[1]

## Advanced Handling Protocols: Vacuum Line Transfer

### Handling

from break-seal ampoules requires a high-vacuum manifold (Schlenk line) to ensure quantitative transfer and prevent air contamination.[1]

## The "Cold Finger" Transfer Method

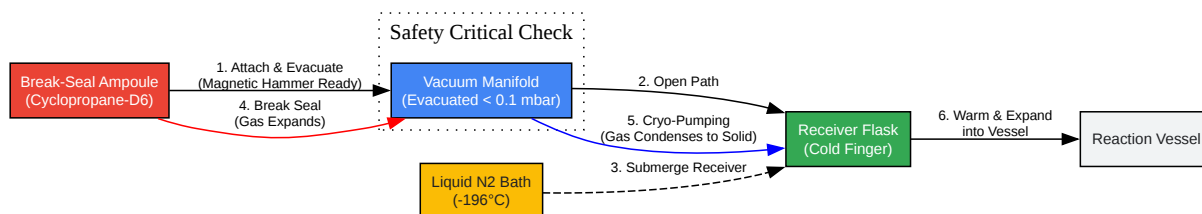
This protocol utilizes the boiling point difference between

(-33°C) and Nitrogen (-196°C) to move the gas without mechanical pumping.

Prerequisites:

- High-vacuum manifold (< 1 mbar).[1]
- Liquid Nitrogen ( ) Dewar.[1]
- Glassware: Break-seal adaptor with magnetic hammer (breaker).[1]

Workflow Diagram:



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Figure 1: Cryogenic vacuum transfer workflow for **Cyclopropane-D6**.

### Step-by-Step Protocol

- Setup: Attach the break-seal ampoule to the manifold using a glass adaptor containing a glass-encased magnetic bar (the "hammer").[1] Grease all joints (high-vacuum grease).[1]
- Evacuation: Open the adaptor to the vacuum line. Evacuate until the gauge reads < 0.05 mmHg.[1] Flame-dry the glass lines (optional, but recommended to remove moisture).[1]

- Isolation: Close the main vacuum valve to the pump. The system is now static vacuum.[1]
- Cryo-Preparation: Immerse the receiver flask (or cold finger) into a Liquid Nitrogen ( ) bath.[1] Wait 2 minutes for the glass to chill.
- Breach: Use an external magnet to lift the internal hammer and drop it onto the break-seal frangible tip.[1] The tip shatters.
- Transfer: The will immediately sublime/distill from the ampoule (RT) to the receiver ( temp), freezing as a solid. Allow 5-10 minutes for complete transfer.
- Verification: Close the valve to the receiver. Remove the bath.[1][4] As the receiver warms, the solid will melt and then vaporize. The manometer pressure should rise, confirming transfer.[1]

## Quality Control & Verification

To validate the stability of stored material, use the following analytical methods.

### H-NMR (Proton NMR)

- Purpose: Detect isotopic impurity (presence of ).
- Method: Run a blank solvent scan (e.g., ngcontent-ng-c2699131324="" \_ngghost-ng-c2339441298="" class="inline ng-star-inserted">).[1] Introduce a small amount of gas.[1]
- Signal: Proton-cyclopropane shows a sharp singlet at 0.22 ppm.[1]

- Acceptance Criteria: No integration at 0.22 ppm above the background noise.

## GC-MS[1]

- Purpose: Confirm chemical purity and mass enrichment.
- Signal: Look for the molecular ion peak

m/z.[1]

- Contaminants: Propene-d6 (isomer) will have the same mass but a different retention time.  
[1]

## Safety & Regulatory

Danger: Extremely Flammable Gas[1]

- Flash Point: < -50°C (estimated).[1]
- Explosive Limits: 2.4% (LEL) – 10.4% (UEL) in air.[1][2]
- Asphyxiation: Displaces oxygen in low-lying areas (Vapor Density = 1.45 vs Air).[1]

Emergency Response:

- Leak: Evacuate area. Eliminate ignition sources.[1] Ventilate.
- Fire: Do not extinguish a leaking gas fire unless the leak can be stopped.[1] Cool cylinder with water spray.[1]

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